

Optimizing application timing of Tolpyralate for control of late-emerging weeds

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Technical Support Center: Tolpyralate Application

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers optimizing the application timing of **Tolpyralate** for the control of late-emerging weeds.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action for **Tolpyralate**?

A1: **Tolpyralate** is a selective, post-emergence herbicide belonging to the 4-hydroxyphenyl-pyruvate dioxygenase (HPPD) inhibitor class (WSSA Group 27).[1][2] It is absorbed by the leaf and stem tissue and works by blocking the HPPD enzyme.[2][3] This inhibition disrupts the plant's ability to produce essential compounds, which in turn interrupts the formation of carotenoid pigments.[2][3] The lack of carotenoids leads to the destruction of chlorophyll by sunlight, causing bleaching of new plant growth and eventual death of susceptible weeds.[1][2] [3] While complete weed death may take up to two weeks, the weeds cease to compete with the crop shortly after application.[2][4]





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Caption: Tolpyralate's mode of action via HPPD enzyme inhibition.

Q2: What is the optimal timing for **Tolpyralate** application to control late-emerging weeds?

A2: For late-emerging weeds, a second application of **Tolpyralate** or timely cultivation may be required as the herbicide has limited pre-emergence activity.[4] Best results are achieved when **Tolpyralate** is applied to young, actively growing weeds.[4] Studies have shown that for several weed species, an early to mid-post-emergence application is effective, targeting weeds before they reach 30 cm in height.[5][6] However, the control of certain grass weeds, like barnyardgrass and green foxtail, can decline if the application is delayed to a late-post timing. [5] It is crucial to treat heavy weed infestations before they become too competitive with the crop.[4]

Q3: What factors can influence the efficacy of **Tolpyralate**?

A3: Several factors impact **Tolpyralate**'s performance:

- Weed Size: Applications made to weeds larger than the recommended size may result in unsatisfactory control.[4] For instance, delaying application until weeds are taller than 30 cm can reduce efficacy.[6]
- Environmental Conditions: Performance is maximized when applied during warm, moist conditions (70°F or more) with adequate soil moisture before and after application.[4]
 Efficacy can be reduced if weeds are under stress from drought, extreme temperatures, or water-saturated soils.[4]
- Adjuvants: The use of adjuvants like Methylated Seed Oil (MSO) is recommended to increase efficacy.[7] Studies show that MSO can substantially improve weed control compared to applying **Tolpyralate** alone, particularly for species like velvetleaf.[8]
- Tank-Mixing: Tank-mixing **Tolpyralate** with other herbicides, such as atrazine, can increase the speed of control, broaden the weed spectrum, and improve consistency.[4][9]

Troubleshooting Guide

Issue: Poor or incomplete control of target weeds after **Tolpyralate** application.

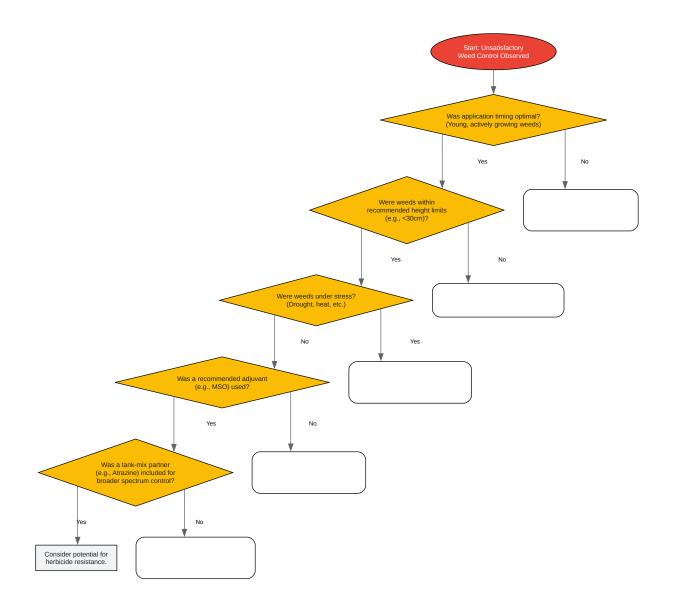


Troubleshooting & Optimization

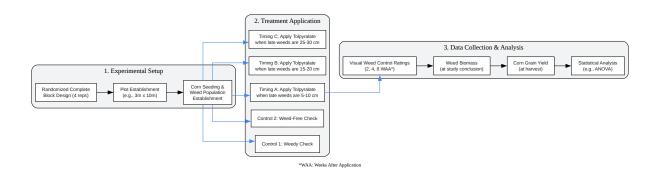
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